

Spectroscopic Analysis of Ebselen Derivative 1: A Technical Guide

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Compound of Interest

Compound Name: *Ebselen derivative 1*

Cat. No.: *B15579712*

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This technical guide provides an in-depth overview of the spectroscopic analysis of a representative ebselen derivative, 2-(4-chlorophenyl)benzo[d][1,2]selenazol-3(2H)-one, hereafter referred to as "**Ebselen Derivative 1**." Ebselen, an organoselenium compound, and its derivatives are of significant interest in drug development due to their anti-inflammatory, antioxidant, and cytoprotective properties.^[3] This document details the characterization of **Ebselen Derivative 1** using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), presenting the data in a clear, tabular format and outlining the experimental protocols.

Chemical Structure

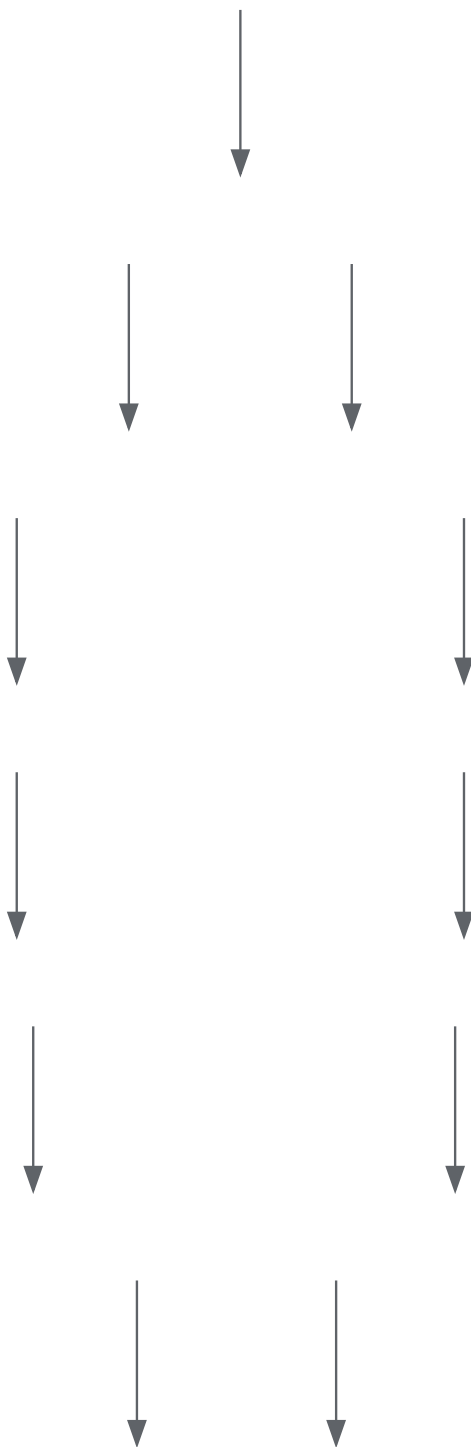
For clarity and comparison, the chemical structures of Ebselen and the selected **Ebselen Derivative 1** are provided below.

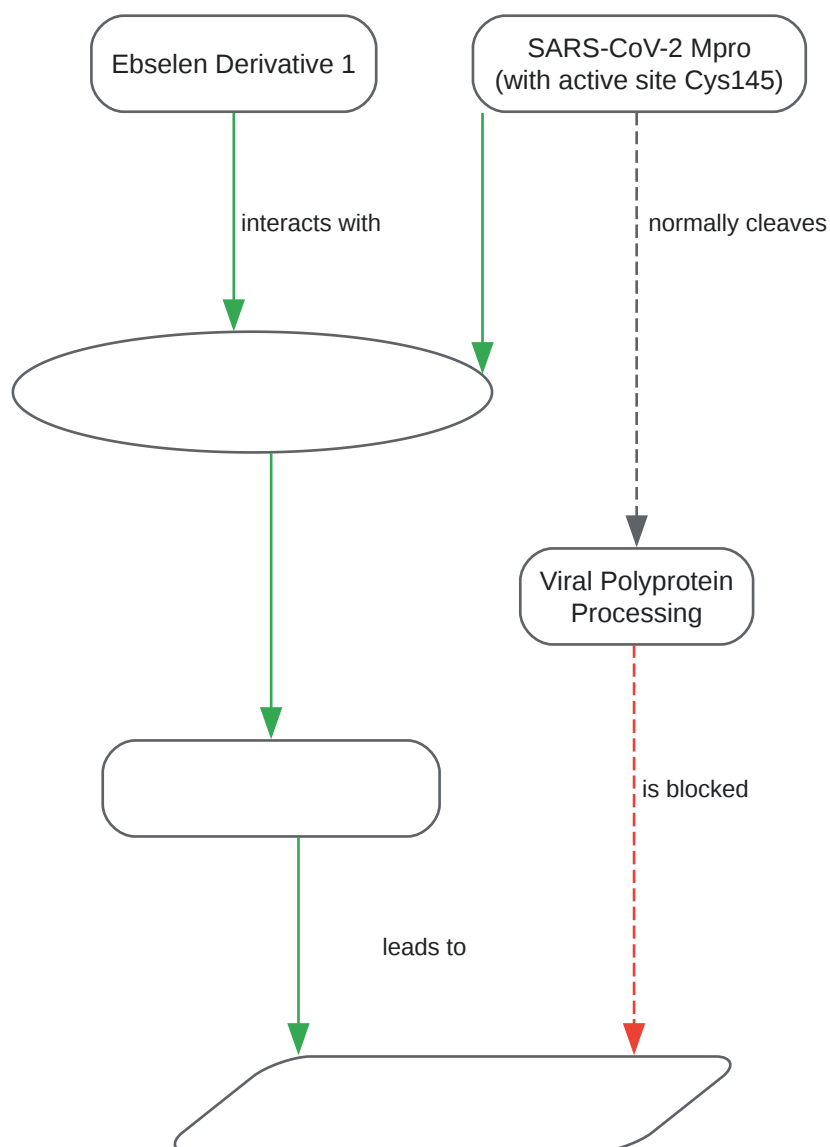
Ebselen Derivative 1
(2-(4-chlorophenyl)benzo[d][1,2]selenazol-3(2H)-one)

derivative

Ebselen

ebselen





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References

- 1. Chemistry Related to the Catalytic Cycle of the Antioxidant Ebselen - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. assets-eu.researchsquare.com](https://assets-eu.researchsquare.com) [assets-eu.researchsquare.com]
- [3. Ebselen | C13H9NOSe | CID 3194 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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